

The In Vivo Conversion of (+)-Fenproporex to (+)-Amphetamine: A Technical Guide

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Compound of Interest

Compound Name: *Fenproporex, (+)-*

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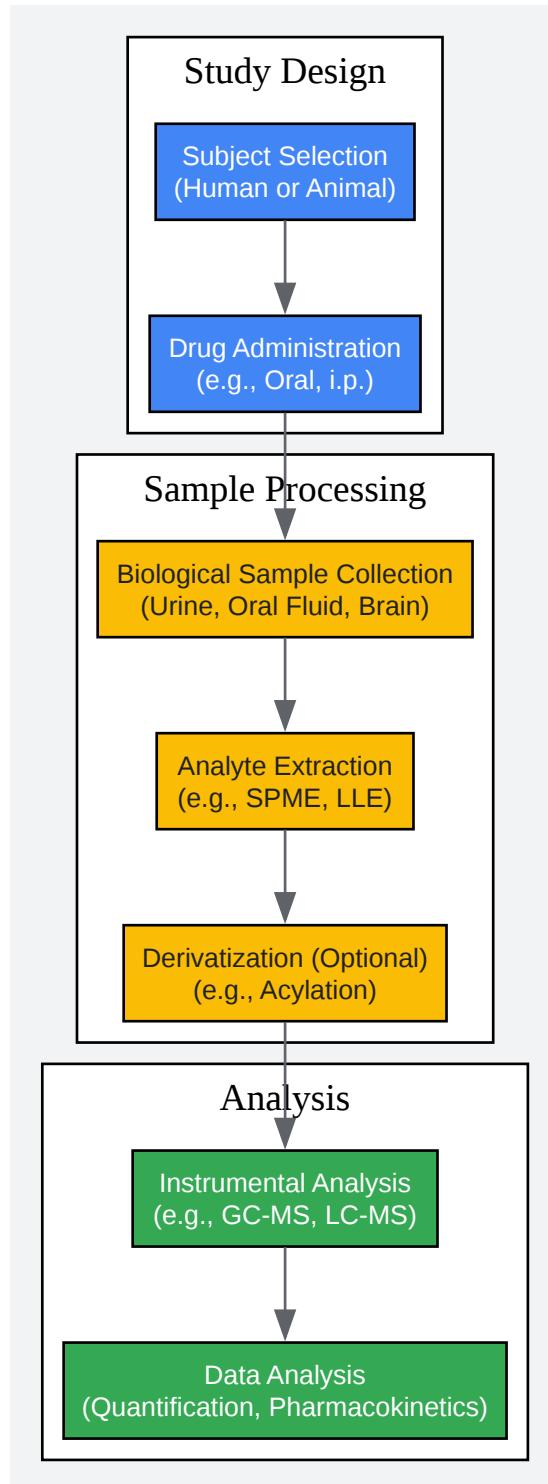
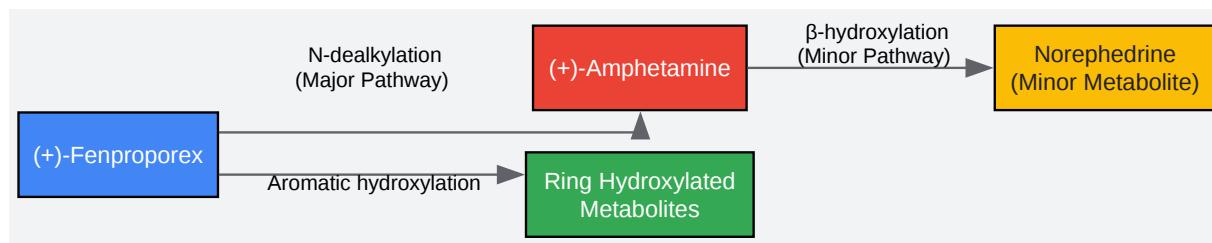
Abstract

(+)-Fenproporex, a psychostimulant drug of the phenethylamine and amphetamine chemical classes, has been utilized as an anorectic for the treatment of obesity.^[1] Despite its intended therapeutic use, a significant body of research has demonstrated that (+)-fenproporex is extensively metabolized *in vivo* to (+)-amphetamine, a potent central nervous system stimulant.^{[2][3]} This biotransformation is a critical consideration in both therapeutic and forensic contexts, as the resulting amphetamine can elicit pronounced pharmacological effects and lead to positive findings in amphetamine-specific drug tests.^{[4][5][6]} This technical guide provides a comprehensive overview of the *in vivo* metabolism of (+)-fenproporex to (+)-amphetamine, presenting key quantitative data, detailing experimental methodologies, and visualizing the metabolic pathway and experimental workflows.

Metabolic Pathway

The primary metabolic fate of (+)-fenproporex *in vivo* is N-dealkylation, which cleaves the N-cyanoethyl group to yield (+)-amphetamine.^[7] This conversion is rapid and substantial, with studies indicating that a large portion, ranging from 30% to 80%, of fenproporex is converted to amphetamine.^{[1][2][8]} While N-dealkylation is the major pathway, further metabolism can occur. Two partially overlapping metabolic pathways have been postulated: ring degradation through aromatic hydroxylation and subsequent methylation, and side-chain degradation via N-

dealkylation to amphetamine.^[9] A minor pathway involves the beta-hydroxylation of amphetamine to form norephedrine.^[2]



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